

Application of Solvent Green 28 in super-resolution microscopy

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Solvaperm Green G

Cat. No.: B1615277

[Get Quote](#)

Application Notes: Solvent Green 28 in Microscopy

To our valued researchers, scientists, and drug development professionals,

This document addresses the inquiry regarding the application of Solvent Green 28 in super-resolution microscopy. Following a comprehensive review of available scientific literature and technical data, it is important to note that there is no documented use of Solvent Green 28 as a fluorescent probe for staining biological specimens in super-resolution microscopy or any other biological imaging applications.

Solvent Green 28 is an anthraquinone-based industrial dye primarily utilized for coloring plastics, polymers, and fibers. Its known properties are optimized for these applications, emphasizing thermal stability and lightfastness in a non-biological context.

While direct application as a fluorescent stain is not supported by current research, this document provides an overview of the properties of Solvent Green 28, general principles for fluorophore selection in super-resolution microscopy, and a generalized protocol for evaluating candidate dyes.

Properties of Solvent Green 28

The following table summarizes the available data on the physicochemical properties of Solvent Green 28, primarily from industrial sources. It is critical to understand that these properties have not been evaluated in the context of biological imaging.

Property	Value
Chemical Name	1,4-Bis[(4-butylphenyl)amino]-5,8-dihydroxyanthracene-9,10-dione
CAS Number	28198-05-2, 71839-01-5
Molecular Formula	C ₃₄ H ₃₄ N ₂ O ₄
Molecular Weight	534.64 g/mol
Appearance	Bright green powder
Melting Point	~245 °C
Heat Resistance	Up to 300 °C in plastics
Light Fastness	Grade 7-8 (on a scale of 1 to 8, where 8 is excellent)
Solubility (at 20°C)	Dichloromethane: 55 g/L, Xylene: 30 g/L, Butyl Acetate: 4.5 g/L, Acetone: 2.0 g/L, Ethanol: <0.1 g/L
Primary Applications	Coloring of plastics (PS, ABS, PMMA, PC, PET), synthetic fibers, and coatings.
Microscopy Application	Used in the fabrication of colored compound lenses and microlenses for specialized fluorescence microscopy setups as a color filter. [1] [2]

Requirements for Fluorophores in Super-Resolution Microscopy

The selection of a fluorescent dye for super-resolution microscopy is a critical step that dictates the quality and feasibility of the imaging experiment. Industrial dyes like Solvent Green 28 are

generally not suitable without significant chemical modification due to the stringent requirements of these advanced imaging techniques. Key characteristics of a suitable fluorophore include:

- **High Photostability:** The ability to withstand intense laser irradiation without significant degradation (photobleaching) is crucial for acquiring the thousands of images needed to reconstruct a super-resolved image.
- **High Quantum Yield:** A high quantum yield (the ratio of emitted photons to absorbed photons) results in a brighter signal, which is essential for precise localization.
- **High Molar Extinction Coefficient:** A high molar extinction coefficient allows the fluorophore to absorb light efficiently.
- **Photoswitching or Photoblinking Properties:** For techniques like STORM and PALM, the fluorophore must be able to be reversibly or irreversibly switched between a fluorescent "on" state and a dark "off" state. This allows for the sequential imaging of sparse subsets of molecules.
- **Cell Permeability and Low Cytotoxicity:** For live-cell imaging, the dye must be able to cross the cell membrane and not be toxic to the cells.
- **Specific Labeling Capability:** The dye must be capable of being conjugated to antibodies, proteins, or other molecules to specifically label the target of interest within a cell.
- **Appropriate Excitation and Emission Spectra:** The dye's spectral properties must be compatible with the available laser lines and filter sets of the microscope.

Experimental Workflow and Protocols

While there are no specific protocols for using Solvent Green 28 as a biological stain, the following sections provide a generalized workflow for the evaluation of a new candidate dye for super-resolution microscopy and a standard protocol for immunofluorescence staining, which could be adapted for a new, validated fluorophore.

General Workflow for Evaluating a Novel Dye for Super-Resolution Microscopy

This diagram outlines the typical steps involved in assessing the suitability of a new chemical compound as a fluorescent probe for super-resolution imaging.

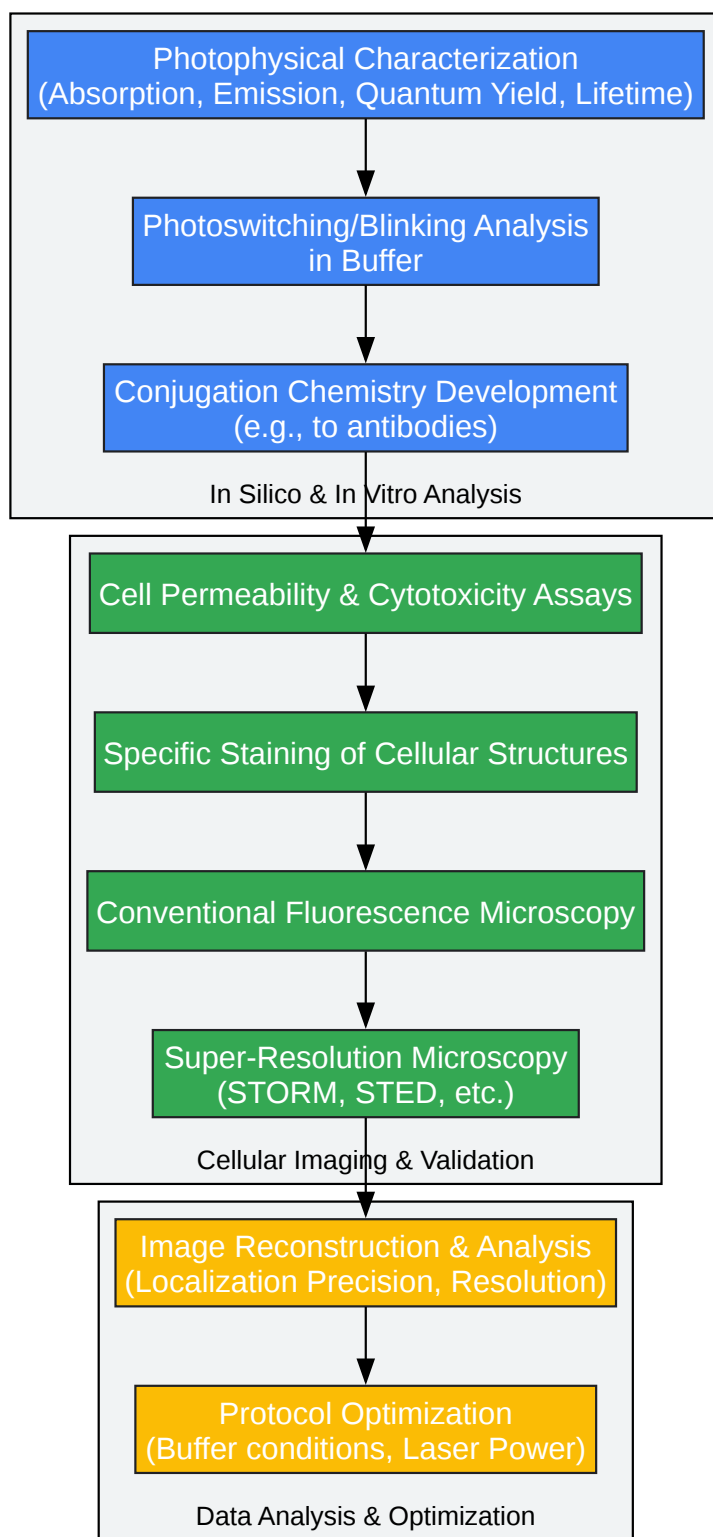


Diagram 1: Workflow for Novel Fluorophore Evaluation

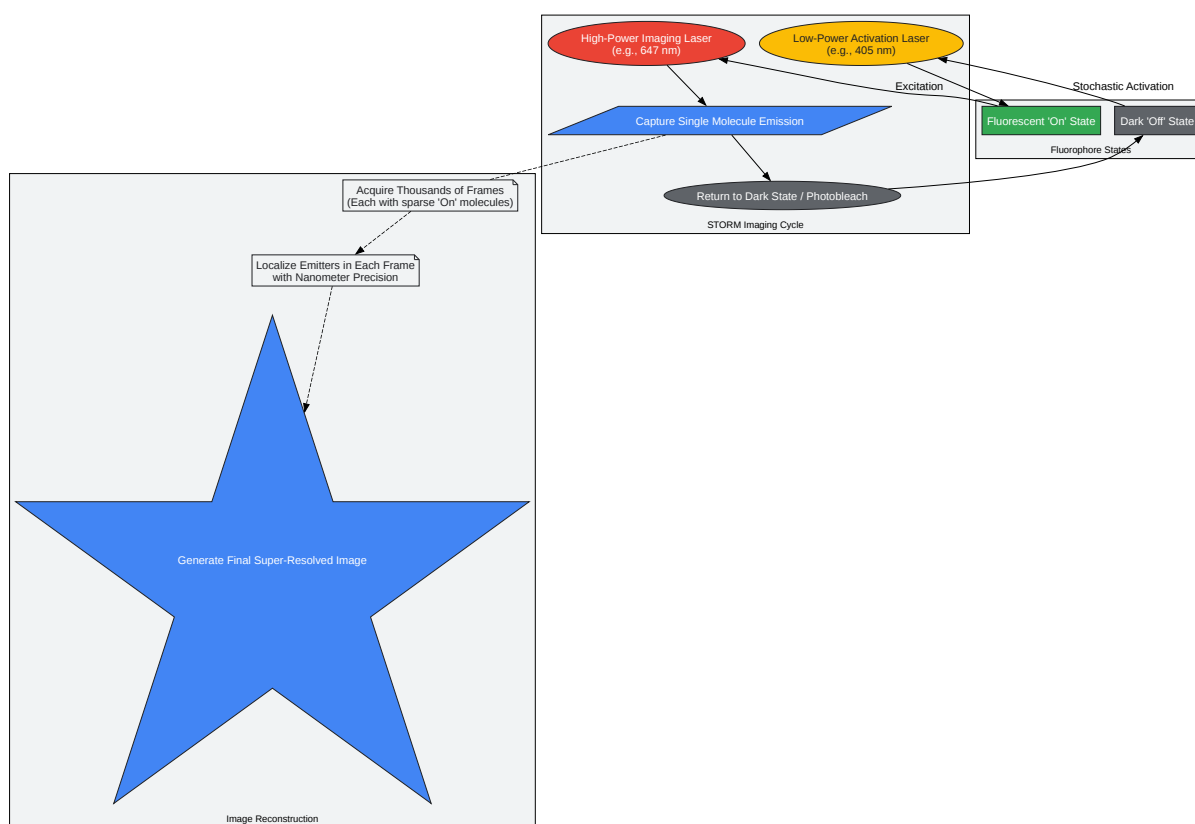


Diagram 2: Principle of STORM Super-Resolution Microscopy

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Colour compound lenses for a portable fluorescence microscope - PMC [pmc.ncbi.nlm.nih.gov]
- 2. pubs.aip.org [pubs.aip.org]
- To cite this document: BenchChem. [Application of Solvent Green 28 in super-resolution microscopy]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1615277#application-of-solvent-green-28-in-super-resolution-microscopy]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

